

detailed experimental protocol for Methyl 4-sulfanylbenzoate synthesis

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Compound of Interest

Compound Name: Methyl 4-sulfanylbenzoate

Cat. No.: B014360

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Application Note: Synthesis of Methyl 4-sulfanylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the synthesis of **Methyl 4-sulfanylbenzoate**, a valuable intermediate in organic synthesis and drug discovery. The presented methodology is a straightforward Fischer esterification of 4-mercaptobenzoic acid.

Introduction

Methyl 4-sulfanylbenzoate, also known as Methyl 4-mercaptobenzoate, is a bifunctional organic compound containing both a thiol and a methyl ester group.^[1] This structure makes it a versatile building block for the synthesis of various pharmaceutical compounds and functional materials. The protocol detailed below describes a reliable and direct synthesis from commercially available starting materials.

Overall Reaction

The synthesis proceeds via an acid-catalyzed esterification of 4-mercaptobenzoic acid with methanol.

Experimental Protocol

This protocol is based on the method described by Apin Chemicals.[2]

Materials:

- 4-mercaptobenzoic acid (1.72 g, 11.17 mmol)
- Anhydrous methanol (20.0 mL)
- Concentrated sulfuric acid (0.43 mL)
- Ethyl acetate (100 mL)
- Saturated sodium bicarbonate solution (2 x 100 mL)
- Anhydrous magnesium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a solution of 4-mercaptobenzoic acid (1.72 g, 11.17 mmol) in anhydrous methanol (20.0 mL), carefully add concentrated sulfuric acid (0.43 mL).
- Heat the reaction mixture to reflux and maintain for 16 hours.
- After cooling to room temperature, concentrate the mixture in vacuo.

- Dilute the residue with ethyl acetate (100 mL).
- Wash the organic phase twice with saturated sodium bicarbonate solution (2 x 100 mL).
- Separate the organic phase and dry it over anhydrous magnesium sulfate.
- Concentrate the dried organic phase in vacuo to yield the final product.

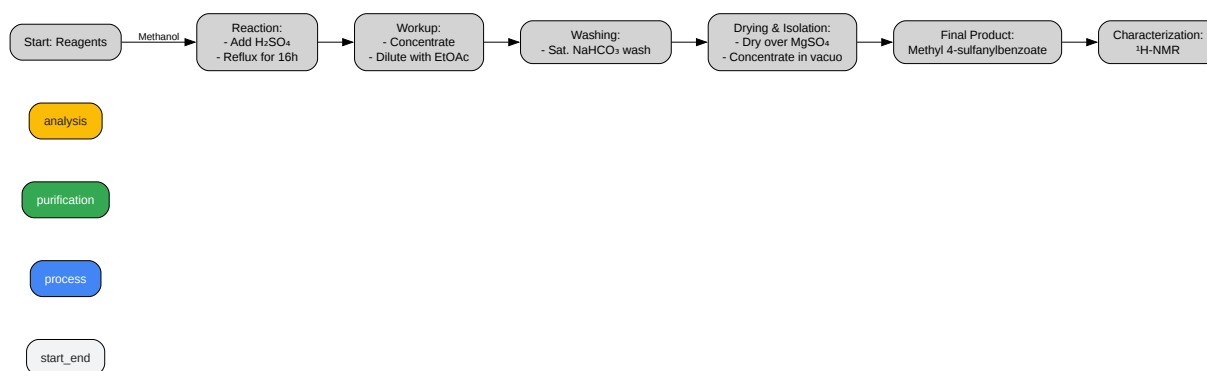
Data Presentation

Table 1: Summary of Quantitative Data

Parameter	Value	Reference
Starting Material	4-mercaptobenzoic acid	[2]
Molar Mass of Starting Material	154.18 g/mol	
Amount of Starting Material	1.72 g (11.17 mmol)	[2]
Product	Methyl 4-sulfanylbenzoate	[2]
Molecular Formula of Product	C ₈ H ₈ O ₂ S	[1]
Molecular Weight of Product	168.21 g/mol	[1]
Yield	712 mg (38%)	[2]
¹ H-NMR (CDCl ₃)	δ 7.89 (d, J=8.7 Hz, 2H), 7.29 (d, J=8.7 Hz, 2H), 3.90 (s, 3H), 3.60 (s, 1H)	[2]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 4-sulfanylbenzoate**.



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References

- 1. scbt.com [scbt.com]
- 2. Methyl 4-Mercaptobenzoate synthesis - chemicalbook [chemicalbook.com]
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